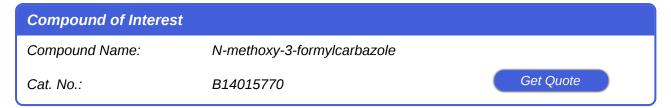


N-methoxy-3-formylcarbazole: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-methoxy-3-formylcarbazole is a derivative of carbazole, a heterocyclic aromatic compound that has garnered significant attention in medicinal chemistry. The carbazole scaffold is a key pharmacophore in various biologically active molecules, exhibiting a wide range of therapeutic properties. This technical guide provides a detailed overview of the physicochemical properties, synthesis, and potential biological activities of **N-methoxy-3-formylcarbazole**, serving as a valuable resource for researchers in drug discovery and development.

Physicochemical Properties

N-methoxy-3-formylcarbazole (also known as 9-methoxycarbazole-3-carbaldehyde) is characterized by the presence of a methoxy group at the nitrogen atom of the carbazole ring and a formyl group at the 3-position. Its fundamental properties are summarized below.



Property	Value	Source
CAS Number	117592-01-5	[1]
Molecular Formula	C14H11NO2	[1]
Molecular Weight	225.24 g/mol	[1]
Physical Description	Oil	[1]
Purity	>98%	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
рКа	Data not available	
Solubility	Not specified; general advice suggests warming and ultrasonication for higher solubility.	[1]

Synthesis

The synthesis of **N-methoxy-3-formylcarbazole** can be achieved through a multi-step process starting from carbazole. The following is a representative experimental protocol based on established synthetic methodologies for related carbazole derivatives.

Experimental Protocol: Synthesis of N-methoxy-3-formylcarbazole

Step 1: N-amination of Carbazole

- To a solution of carbazole in a suitable solvent (e.g., dimethylformamide), add a strong base (e.g., sodium hydride) at 0 °C under an inert atmosphere (e.g., argon).
- Stir the mixture for 30 minutes to form the carbazolyl anion.
- Add a suitable aminating agent, such as chloroamine or O-(mesitylenesulfonyl)hydroxylamine, dropwise to the reaction mixture.



- Allow the reaction to warm to room temperature and stir for several hours until completion, monitored by thin-layer chromatography (TLC).
- Quench the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain N-aminocarbazole.

Step 2: N-methylation of N-aminocarbazole

- Dissolve N-aminocarbazole in a suitable solvent (e.g., tetrahydrofuran).
- Add a base (e.g., triethylamine) followed by a methylating agent (e.g., methyl iodide or dimethyl sulfate).
- Stir the reaction mixture at room temperature for several hours.
- · Monitor the reaction progress by TLC.
- Upon completion, remove the solvent under reduced pressure and purify the residue by column chromatography to yield N-methoxycarbazole.

Step 3: Formylation of N-methoxycarbazole

- Subject N-methoxycarbazole to a Vilsmeier-Haack formylation reaction.
- In a flask, cool a mixture of a suitable solvent (e.g., anhydrous 1,2-dichloroethane) and a formylating agent (e.g., phosphoryl chloride and dimethylformamide) in an ice bath.
- Add a solution of N-methoxycarbazole in the same solvent dropwise to the cooled formylating reagent.
- Allow the reaction mixture to stir at room temperature for several hours.
- Pour the reaction mixture into ice-water and neutralize with a base (e.g., sodium hydroxide solution).



- Extract the product with an organic solvent (e.g., dichloromethane).
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford N-methoxy-3formylcarbazole.



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Caption: Synthetic workflow for **N-methoxy-3-formylcarbazole**.

Spectral Properties

Detailed spectral analysis is crucial for the structural confirmation of **N-methoxy-3-formylcarbazole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR (CDCl₃, 400 MHz): δ 10.10 (s, 1H, -CHO), 8.59 (s, 1H, ArH), 8.13 (d, J = 7.7 Hz, 1H, ArH), 8.04 (d, J = 8.3 Hz, 1H, ArH), 7.60 (d, J = 8.5 Hz, 2H, ArH), 7.57 (s, 1H, ArH), 7.40 (bs, 1H, ArH), 4.20 (s, 3H, -OCH₃).
- ¹³C NMR (CDCl₃, 100 MHz): δ 192.1, 147.2, 138.5, 138.4, 129.5, 126.3, 125.2, 120.8, 120.7, 120.4, 120.2, 108.6, 108.5, 63.4.

Infrared (IR) Spectroscopy

Experimental IR data for **N-methoxy-3-formylcarbazole** is not readily available. However, based on its structure, characteristic absorption bands are expected for the formyl C=O stretching vibration (around 1680-1700 cm⁻¹) and C-O stretching of the methoxy group (around 1050-1250 cm⁻¹). Aromatic C-H and C=C stretching vibrations would also be present.

Mass Spectrometry (MS)



Specific experimental mass spectral data for **N-methoxy-3-formylcarbazole** is not available. For the related compound 3-methoxy-9H-carbazole, the mass spectrum shows a molecular ion peak corresponding to its molecular weight. A similar fragmentation pattern, including the molecular ion peak at m/z 225, would be expected for **N-methoxy-3-formylcarbazole**.

Biological Activity and Potential Signaling Pathways

While specific biological studies on **N-methoxy-3-formylcarbazole** are limited, the broader class of N-substituted carbazole derivatives has been extensively investigated for various pharmacological activities.

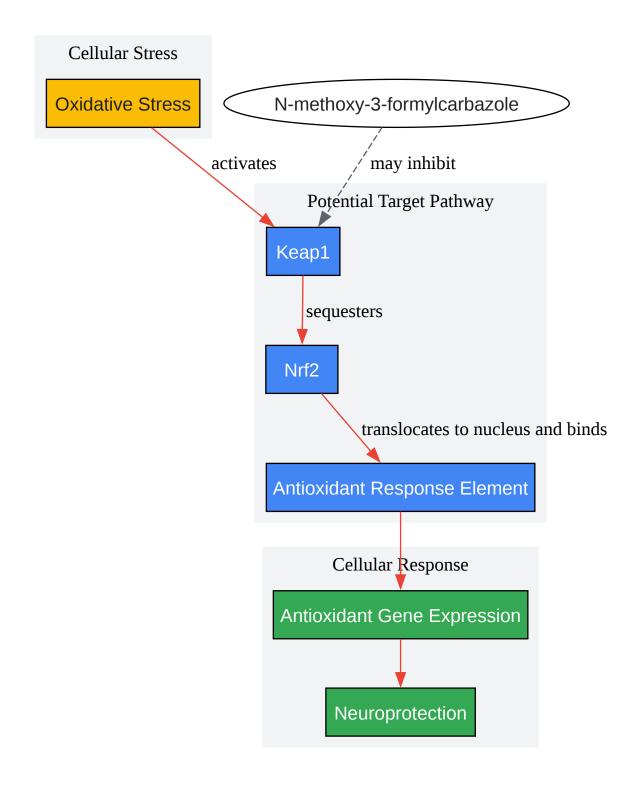
Potential Therapeutic Applications

- Neuroprotection: Many N-substituted carbazole derivatives have demonstrated neuroprotective effects in various in vitro and in vivo models. These compounds have been shown to protect neuronal cells from oxidative stress-induced injury, suggesting potential applications in the treatment of neurodegenerative diseases such as Alzheimer's and Parkinson's disease.
- Antimicrobial Activity: Carbazole alkaloids and their synthetic derivatives have been reported
 to possess significant antibacterial and antifungal properties. The planar carbazole ring
 system can intercalate with microbial DNA, and various substitutions on the ring can
 enhance this activity.

Hypothetical Signaling Pathway Involvement

The precise signaling pathways modulated by **N-methoxy-3-formylcarbazole** have not been elucidated. However, based on studies of other carbazole derivatives, potential mechanisms of action could involve the modulation of pathways related to oxidative stress and cell survival. For instance, some neuroprotective carbazoles are known to influence the Keap1-Nrf2 pathway, a key regulator of the cellular antioxidant response.





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Caption: Hypothetical signaling pathway for neuroprotection.

Conclusion



N-methoxy-3-formylcarbazole is a carbazole derivative with potential for further investigation in the field of drug discovery. This technical guide has summarized its known physicochemical properties and provided a detailed synthetic protocol. While specific biological data for this compound is currently lacking, the established neuroprotective and antimicrobial activities of the N-substituted carbazole class of compounds provide a strong rationale for its future biological evaluation. Further research is warranted to elucidate its precise mechanism of action and to explore its therapeutic potential.

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References

- 1. biocrick.com [biocrick.com]
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